

Application Notes and Protocols for Copper Azide in Miniaturized Explosive Systems

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Compound of Interest

Compound Name: Copper azide

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Introduction

Copper azide (CA) is emerging as a critical primary explosive for the next generation of miniaturized explosive systems and micro-initiators.^{[1][2][3]} Its high energy density and environmentally benign nature make it a promising lead-free alternative to traditional materials.^{[4][5]} However, the inherent high electrostatic sensitivity of pure **copper azide** has historically limited its practical application.^{[1][5]} Recent advancements in materials science have led to the development of **copper azide** composites with significantly improved safety characteristics without compromising their superior initiation performance.^{[1][6]}

These application notes provide a comprehensive overview of the initiation capabilities of various **copper azide**-based materials in miniaturized systems. Detailed experimental protocols for the synthesis and testing of these materials are presented to enable researchers to replicate and build upon these findings.

Quantitative Performance Data

The initiation ability and safety profile of **copper azide** and its composites have been extensively characterized. The following tables summarize key quantitative data from recent studies, providing a comparative analysis of different formulations.

Table 1: Electrostatic Sensitivity of **Copper Azide** and Composites

Material	Electrostatic Sensitivity (E50, mJ)	Reference
Raw Copper Azide	0.05	[1]
CA-HP Film	3.8	[1]
-N3 Film	4.06	[1]
CA/C Composite	1.06	[2] [7]
CA/SA Composite	0.92	[1] [3] [8]
 Composite	1.47	[1]
CNTs-based Composite	3.18	[1]
CA/CuTCNQ Film	0.19 - 12.3	[1]
MOF-derived CA Film	9	[9]
CA-HPCH	1.1	[10]

Table 2: Initiation Performance of **Copper Azide** Composites

Initiator Material	Secondary Explosive	Minimum Initiating Charge (mg)	Reference
CA-HP Film	-	1	[1]
-N3 Film	CL-20	-	[1]
CA/C Composite	CL-20	1.0	[1][3][7][8]
CA/SA Composite	CL-20	2.65	[7]
Copper-based azide (30 nm precursor)	CL-20, HNS-IV	0.8	[4]
Copper-based azide (60 nm precursor)	CL-20, HNS-IV	0.8	[4]
Copper-based azide (100 nm precursor)	CL-20	1.6	[4]
[Cu(N3)2(MTZ)]	RDX	5	[11]

Experimental Protocols

Protocol 1: In-situ Synthesis of Copper Azide/Carbon Nanosheet (CA/C) Composite

This protocol describes the synthesis of a high-performance **copper azide** composite with enhanced electrostatic safety, adapted from methodologies reported in recent literature.[2][3][7]

Materials:

- Layered copper hydroxide nanosheets intercalated with salicylic acid (precursor)
- Argon gas
- Hydrazoic acid (HN3) gas
- Tube furnace

- Gas flow control system

Procedure:

- Carbonization: Place the layered copper hydroxide precursor in a tube furnace. Heat the precursor under an argon atmosphere to induce carbonization, forming a porous carbon nanostructure with embedded copper nanoparticles.
- Azidation: Introduce a controlled flow of hydrazoic acid gas into the tube furnace. The copper nanoparticles will react in-situ with the hydrazoic acid to form **copper azide** nanorods embedded within the carbon nanosheets. The reaction time is typically around 3 hours.^[7]
- Purging: After the azidation reaction is complete, purge the system with inert gas to remove any residual hydrazoic acid.
- Sample Collection: Carefully collect the synthesized CA/C composite for characterization and device fabrication.

Protocol 2: Fabrication and Testing of a Miniaturized Initiator

This protocol outlines the fabrication of a micro-initiator and the subsequent testing of its ability to detonate a secondary explosive.^[4]^[7]

Materials:

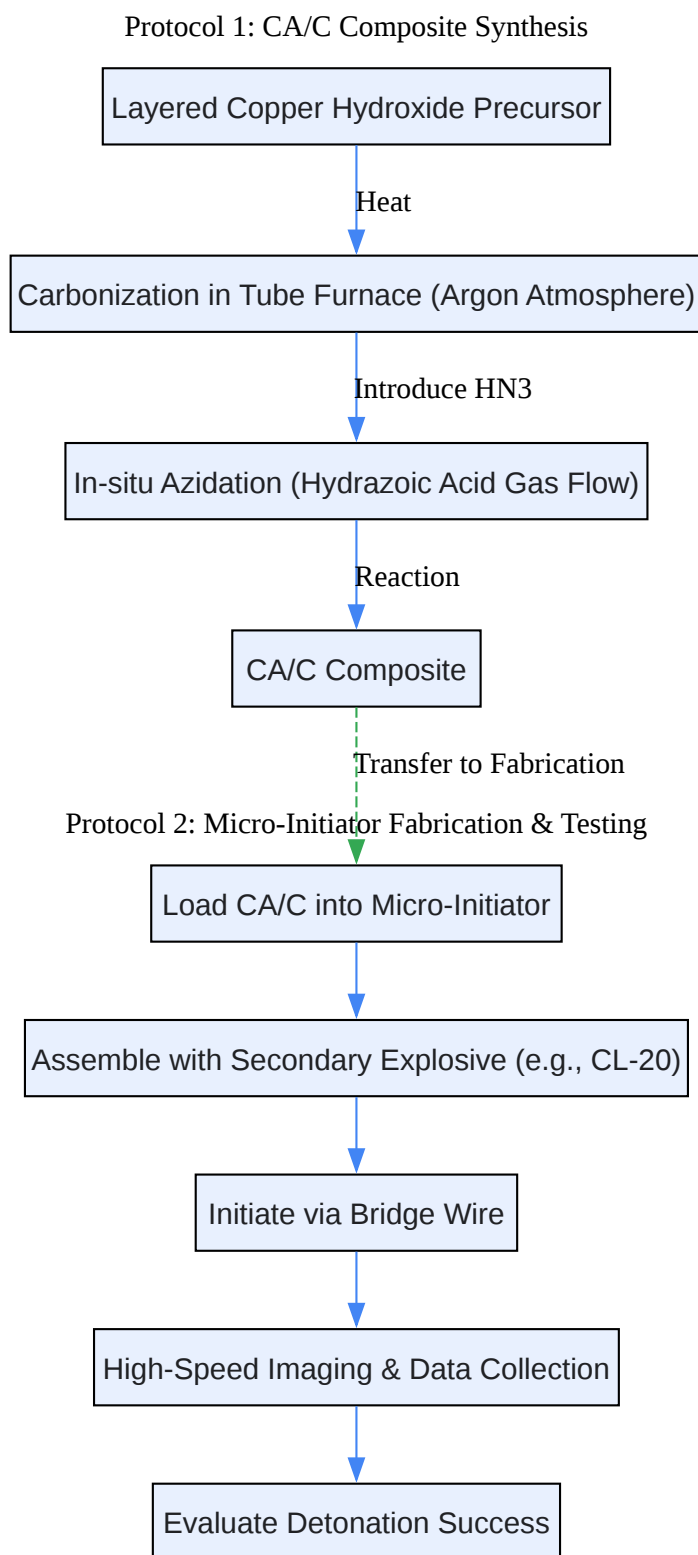
- Synthesized **copper azide** composite (e.g., CA/C)
- Micro-initiator housing (e.g., MEMS-fabricated silicon substrate with a bridge wire)
- Secondary explosive pellet (e.g., CL-20, HNS-IV)
- High-speed camera
- Power source for bridge wire initiation
- Detonation witness plate

Procedure:

- **Charge Loading:** Carefully load a precise amount of the **copper azide** composite into the micro-initiator housing. For example, 1.0 mg of CA/C has been shown to be effective.^[7]
- **Assembly:** Assemble the micro-initiator with the secondary explosive pellet in a test fixture. Ensure intimate contact between the initiator output and the secondary explosive.
- **Initiation:** Apply a current pulse to the bridge wire of the micro-initiator to initiate the **copper azide** composite.
- **Data Acquisition:** Use a high-speed camera to record the detonation event. The time from bridge wire burst to detonation of the secondary explosive can be measured. For CA/C, a pyrophoric time of 7.8 μ s has been reported.^[7]
- **Performance Evaluation:** Examine the detonation witness plate for evidence of a successful detonation of the secondary explosive.

Visualizations

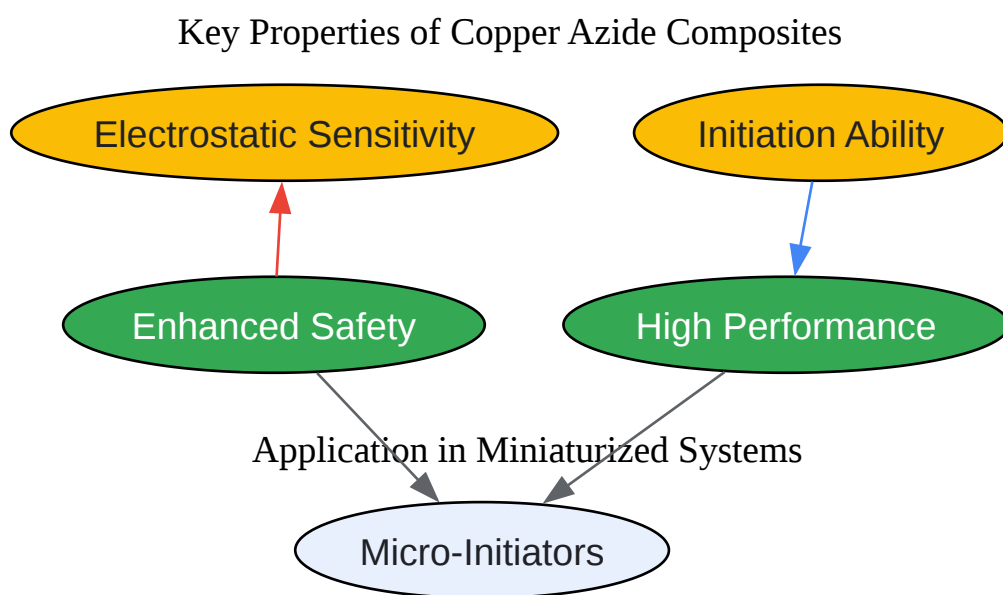
Experimental Workflow for CA/C Synthesis and Initiator Testing



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Caption: Workflow for synthesis of CA/C composite and its use in a micro-initiator.

Logical Relationship of Copper Azide Properties for Miniaturized Systems



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Caption: Relationship between key properties and application of **copper azide** composites.

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References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Facile Synthesis of Energetic Nanoparticles of Copper Azide with High Initiation Ability for Micro-Initiator Applications Using Layered Copper Hydroxide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]

- 5. Research Progress of Nano Copper Azide [scirp.org]
- 6. Metal-Organic Framework Templated Synthesis of Copper Azide as the Primary Explosive with Low Electrostatic Sensitivity and Excellent Initiation Ability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. Fabrication of Copper Azide Film through Metal-Organic Framework for Micro-Initiator Applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Refinement of Copper(II) Azide with 1-Alkyl-5H-tetrazoles: Adaptable Energetic Complexes - PMC [pmc.ncbi.nlm.nih.gov]
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